

# fosinopril prodrug hydrolysis to fosinoprilat

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## Compound Focus: Fosinopril Sodium

CAS No.: 88889-14-9

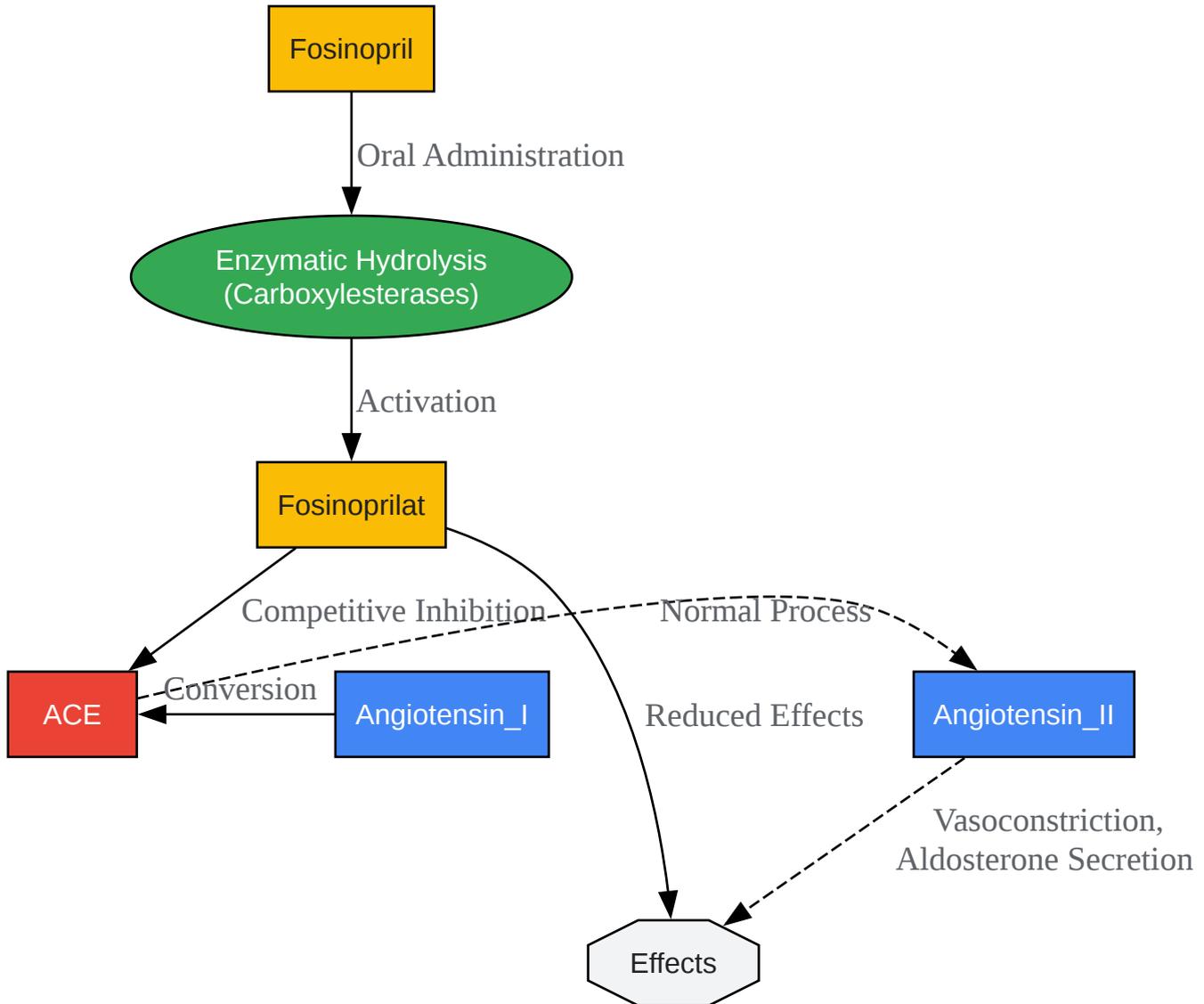
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## Mechanism of Prodrug Activation

The activation and therapeutic action of fosinopril involves a specific biochemical pathway. The following diagram illustrates the sequence from prodrug administration to its pharmacological effect.

## Fosinopril Activation and Mechanism of Action



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*Fosinopril is hydrolyzed to fosinoprilat, which inhibits ACE and prevents the formation of Angiotensin II.*

The table below details the key properties and metabolic steps:

Property/Step	Description
Compound Class	Synthetic, phosphorus-containing ACE inhibitor prodrug [1] [2].

Property/Step	Description
Activation Site	Primarily in the <b>liver</b> and <b>gastrointestinal (GI) mucosa</b> [3] [4] [2].
Activating Enzymes	Hydrolyzed by <b>carboxylesterases</b> [3].
Active Metabolite	<b>Fosinoprilat</b> [3] [1].
Mechanism of Action	Fosinoprilat competitively binds to and inhibits <b>Angiotensin-Converting Enzyme (ACE)</b> , preventing the conversion of Angiotensin I to the potent vasoconstrictor Angiotensin II [3].

## Key Pharmacokinetic Data

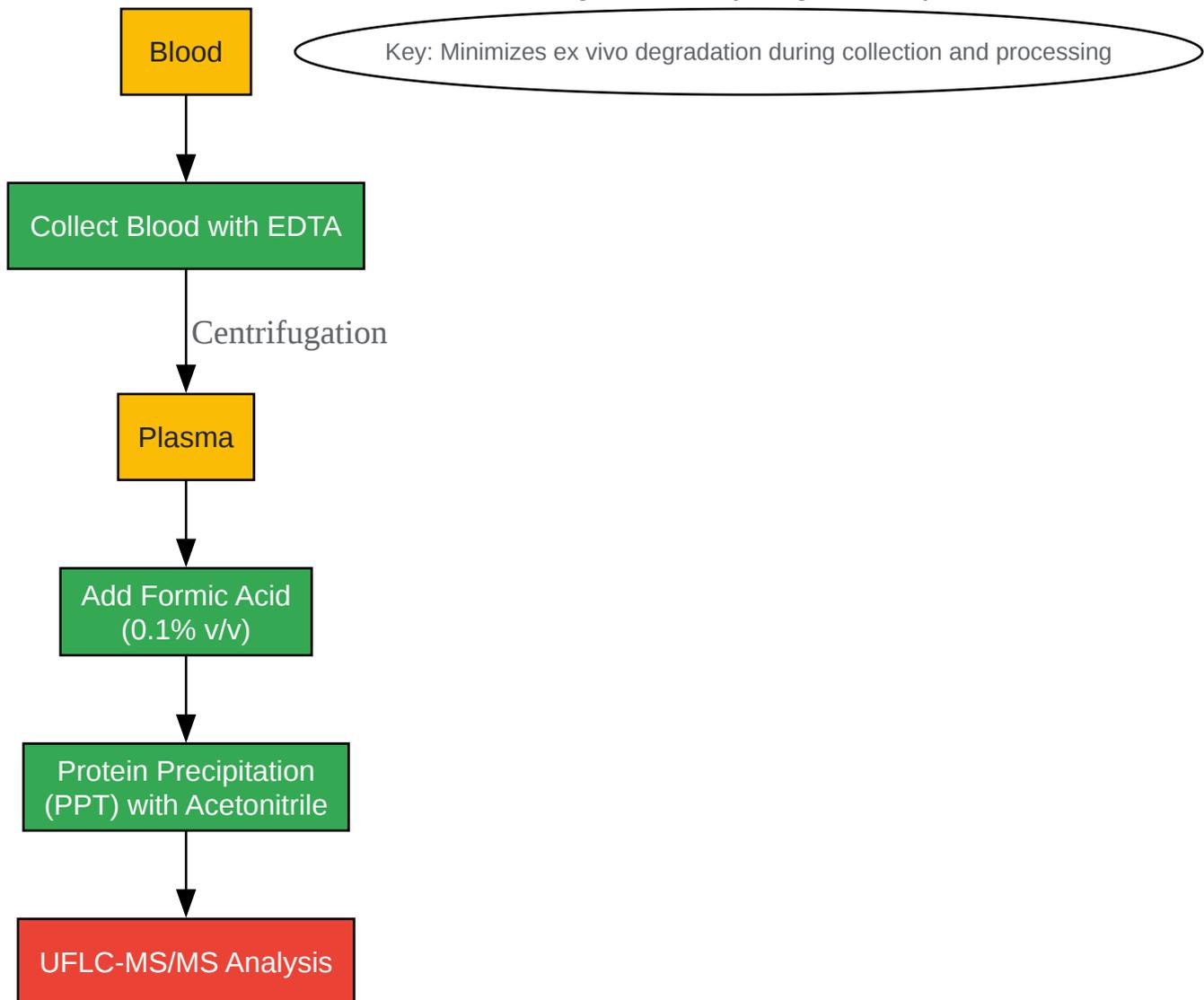
The quantitative pharmacokinetic profile of fosinopril and fosinoprilat is summarized in the following table.

Parameter	Value or Description
Bioavailability	~36% [2] (of fosinoprilat after oral fosinopril administration).
Time to Peak Concentration (T-max~)	Approximately <b>3 hours</b> after oral administration [3].
Protein Binding	Very high (>99% for fosinoprilat) [3].
Elimination Half-life	Approximately <b>12 hours</b> (for fosinoprilat) [2].
Route of Elimination	<b>Dual elimination</b> : approximately 50% via the <b>kidneys</b> and 50% via the <b>liver</b> (hepatobiliary route) [4] [2] [5].
Consequence of Dual Elimination	The total body clearance of fosinoprilat remains relatively unchanged in patients with renal impairment, often making dosage adjustments unnecessary [3] [4].

## Analytical Methodologies and Stabilization

Accurately measuring fosinopril and fosinoprilat concentrations in biological samples is challenging due to **ex vivo hydrolysis** of the prodrug by ubiquitous esterases in blood and plasma [6]. The following diagram outlines a validated workflow to address this.

### Workflow for Stabilizing and Analyzing Fosinopril



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*Experimental workflow for stabilizing and analyzing fosinopril in plasma, using EDTA and formic acid to inhibit ex vivo hydrolysis.*

The key steps and considerations for a robust bioanalytical method are:

- **Stabilization in Whole Blood:** Using **EDTA** as an anticoagulant during blood collection is the first critical step to inhibit esterase activity and minimize pre-processing hydrolysis [6].
- **Stabilization in Plasma:** Adding **formic acid** (0.1% v/v) to the harvested plasma effectively denatures esterases and prevents ex vivo degradation of fosinopril during storage and processing. This allows for the use of a simpler protein precipitation (PPT) technique for sample clean-up [6].
- **Instrumentation:** The simultaneous quantification of stabilized fosinopril and fosinoprilat is typically performed using **Ultra-Fast Liquid Chromatography coupled with Tandem Mass Spectrometry (UFLC-MS/MS)**, which provides the necessary specificity, sensitivity, and throughput [6].

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## References

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